Application Note: Multinuclear NMR Characterization of 2-Fluoro-4-methylbenzylamine Hydrochloride

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Compound of Interest

Compound Name:	*2-Fluoro-4-methylbenzylamine hydrochloride*
CAS No.:	*1214334-14-1*
Cat. No.:	*B2954027*

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Introduction & Analytical Strategy

2-Fluoro-4-methylbenzylamine hydrochloride is a highly versatile building block frequently utilized in medicinal chemistry and drug development. The strategic incorporation of a fluorine atom into the benzylic pharmacophore enhances metabolic stability and modulates lipophilicity. However, the high gyromagnetic ratio and 100% natural abundance of the 19F isotope introduce complex heteronuclear spin-spin couplings (19F−1H and 19F−13C) that complicate spectral elucidation.

As an Application Scientist, approaching this molecule requires a deliberate, multinuclear NMR strategy. Relying solely on 1H NMR is insufficient due to the overlapping multiplet structures in the aromatic region. A comprehensive workflow integrating 1H , 13C , 19F , and 2D NMR techniques is required to unambiguously assign the structural connectivity and validate the purity of the salt.

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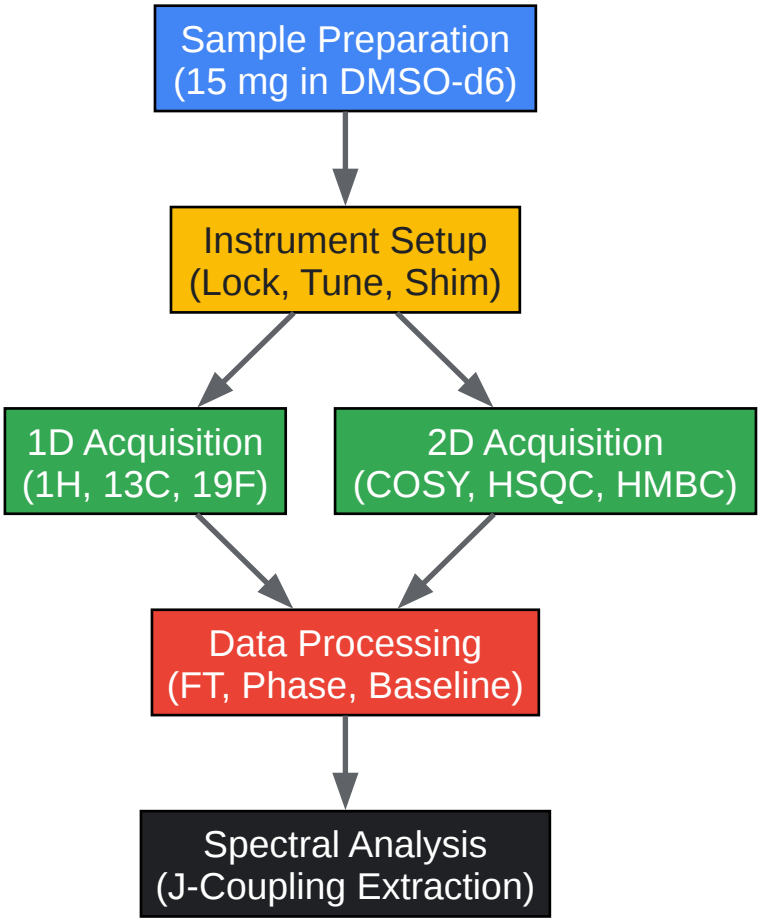

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Fig 1. Self-validating NMR workflow for fluorinated small molecules.

Causality in Experimental Design

Before executing the protocol, it is critical to understand the causality behind the experimental parameters:

- Solvent Selection (DMSO-d6 vs. D2O/CDCl3): Because the analyte is a hydrochloride salt, it exhibits poor solubility in non-polar solvents like CDCl 3. While D 2O would provide excellent solubility, it induces rapid hydrogen-deuterium (H/D) exchange, which would completely obliterate the primary amine (−NH3+) signal. DMSO-d6 is chosen because it easily dissolves the salt and acts as a strong hydrogen-bond acceptor, slowing down proton exchange and allowing the −NH3+protons to be observed [1].

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- Concentration Optimization: Small molecule NMR requires a delicate balance. Too little sample results in poor Signal-to-Noise Ratio (SNR) for 13C acquisition. Too much sample increases solution viscosity, slowing molecular tumbling and causing severe line broadening. A concentration of ~25 mM (15 mg in 0.6 mL) is the optimal threshold for sharp lines and efficient data collection [2].

Self-Validating Preparation & Acquisition Protocol

Phase I: Sample Preparation

- Weighing: Accurately weigh 15 mg of **2-Fluoro-4-methylbenzylamine hydrochloride** into a clean 2 mL glass vial.
- Dissolution: Add 0.6 mL of high-purity DMSO-d6 (containing 0.03% v/v TMS). Vortex the mixture for 30 seconds.
  - Causality: Dissolving the sample in a secondary vial rather than directly in the NMR tube prevents undissolved solid particulates from settling at the bottom of the tube. Particulates distort the magnetic field lines, making it impossible to achieve a proper shim [3].
- Transfer: Use a clean glass Pasteur pipette to transfer the homogeneous solution into a high-precision 5 mm NMR tube.
- System Validation Checkpoint: Hold the tube against a light source. The solution must be perfectly transparent. If any turbidity is observed, filter the sample through a glass wool plug before proceeding.

Phase II: Instrument Setup & Acquisition

- Insertion & Locking: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock the magnetic field to the deuterium resonance of DMSO-d6.
- Tuning & Matching: Manually or automatically tune the probe for 1H , 13C , and 19F frequencies to ensure maximum power transfer and sensitivity.
- Shimming & Validation: Perform gradient shimming (Z1-Z5).

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- System Validation Checkpoint: Acquire a single-scan 1H dummy spectrum. Measure the Full-Width at Half-Maximum (FWHM) of the residual DMSO pentet at 2.50 ppm. A FWHM of ≤1.0 Hz confirms optimal magnetic field homogeneity. Do not proceed to 1D/2D acquisition until this metric is met, as poor shimming will obscure critical 4JHFcouplings.

- Data Acquisition:
  - 1H NMR: 16 scans, 4-second relaxation delay (D1), 30° flip angle.
  - 13C{1H} NMR: 1024 scans, 2-second D1, WALTZ-16 proton decoupling.
  - 19F NMR: 16 scans, 2-second D1.

Spectral Interpretation & Mechanistic Insights

The presence of the fluorine atom at the C2 position dictates the chemical shifts and splitting patterns of the aromatic ring. Fluorine exerts a powerful inductive electron-withdrawing effect (-I) through the sigma bonds, but simultaneously donates electron density into the aromatic π -system via resonance (+R) [4].

This dual mechanistic behavior results in a highly specific J -coupling network:

- The ipso carbon (C2) is heavily deshielded (~160 ppm) and exhibits a massive one-bond coupling (1JCF≈245 Hz).
- The ortho carbon (C3) and para carbon (C5) are shielded by the resonance effect, shifting upfield relative to a non-fluorinated analog.
- The benzylic protons appear as a singlet (~4.02 ppm) because the distance to the fluorine atom (4JHF) is too great to cause visible splitting through the aliphatic side chain.

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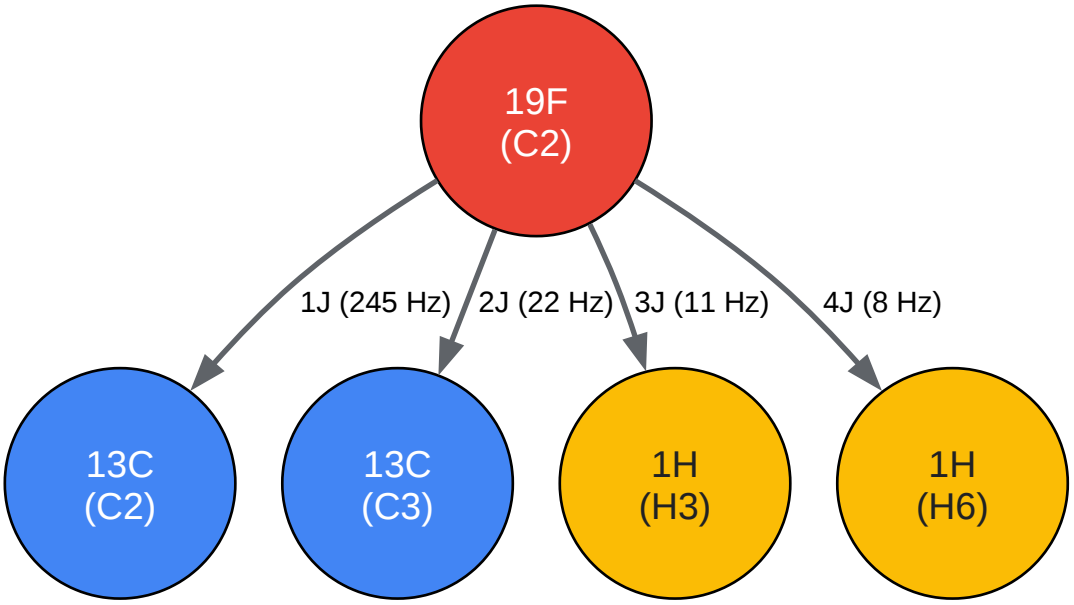

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Fig 2. Primary heteronuclear J-coupling network of the 2-fluoro aromatic system.

Quantitative Data Presentation

The following tables summarize the expected multinuclear NMR assignments for **2-Fluoro-4-methylbenzylamine hydrochloride** based on the established chemical shift dependencies of fluorinated benzylic systems.

Table 1: 1H NMR Assignments (DMSO-d6, 400 MHz)

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Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration	Assignment
−NH3+	8.30	Broad Singlet (br s)	-	3H	Amine salt
H6	7.45	Apparent Triplet (t)	3JHH=8.0 , 4JHF=8.0	1H	Aromatic (ortho to alkyl)
H3	7.08	Doublet (d)	3JHF=11.0	1H	Aromatic (ortho to F)
H5	7.05	Doublet (d)	3JHH=8.0	1H	Aromatic (meta to F)
−CH2−	4.02	Singlet (s)	-	2H	Benzylic methylene
−CH3	2.32	Singlet (s)	-	3H	Aromatic methyl

Table 2: 13C NMR Assignments (DMSO-d6, 100 MHz)

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Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (JCF , Hz)	Assignment
C2	160.5	Doublet (d)	1J=245.0	Aromatic (C-F)
C4	140.2	Doublet (d)	3J=8.0	Aromatic (C-CH3)
C6	131.5	Doublet (d)	3J=5.0	Aromatic (CH)
C5	125.4	Doublet (d)	4J=3.0	Aromatic (CH)
C1	119.8	Doublet (d)	2J=15.0	Aromatic (C-CH2)
C3	116.2	Doublet (d)	2J=22.0	Aromatic (CH)
−CH2−	36.5	Doublet (d)	3J=4.0	Benzylic
−CH3	20.8	Singlet (s)	-	Methyl

Table 3: 19F NMR Assignments (DMSO-d6, 376 MHz)

Position	Chemical Shift (δ, ppm)	Multiplicity	Assignment
F2	-118.5	Doublet of Doublets (dd)	Fluorine at C2

References

- [Iowa State University Chemical Instrumentation Facility]. "NMR Sample Preparation". Iowa State University. [Link]
- [Organomation]. "NMR Sample Preparation: The Complete Guide". Organomation. [Link]
- [Khoabane, N. M., et al.] "Synthesis and Evaluation of Fluorinated Benzyl Ethers As Alternate Protecting Groups for Enhanced NMR Resolution in Oligosaccharide Synthesis". Fine Chemical Engineering, 2022, 3, 39-46.[Link]

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